

Application Notes & Protocols for Antifungal Assays Using Benzoxaboroles

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Compound of Interest

Compound Name: 4-aminobenzo[c][1,2]oxaborol-1(3H)-ol
CAS No.: 1285533-08-5
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Focus Compound: 4-aminobenzo[c]oxaborol-1(3H)-ol and its Analogs

Introduction: The Oxaborole Class and a Novel Mechanism of Action

The emergence of antifungal resistance and the limited number of available drug classes necessitate the exploration of novel chemical scaffolds with unique mechanisms of action.^{[1][2]} The oxaboroles represent a significant advancement in antifungal therapy. These boron-containing heterocyclic compounds possess a novel mechanism of action that circumvents common resistance pathways.^[3]

This guide focuses on the practical application of oxaboroles, specifically using 4-aminobenzo[c]oxaborol-1(3H)-ol and its well-studied, FDA-approved analog Tavaborole (AN2690, 5-fluoro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole), in foundational antifungal susceptibility assays.^[4] Tavaborole was approved for the topical treatment of onychomycosis, a fungal infection of the nail typically caused by dermatophytes such as *Trichophyton rubrum* or

Trichophyton mentagrophytes.[4][5] Its unique mode of action and low molecular weight contribute to its efficacy and ability to penetrate the dense keratin of the nail plate.[6][7]

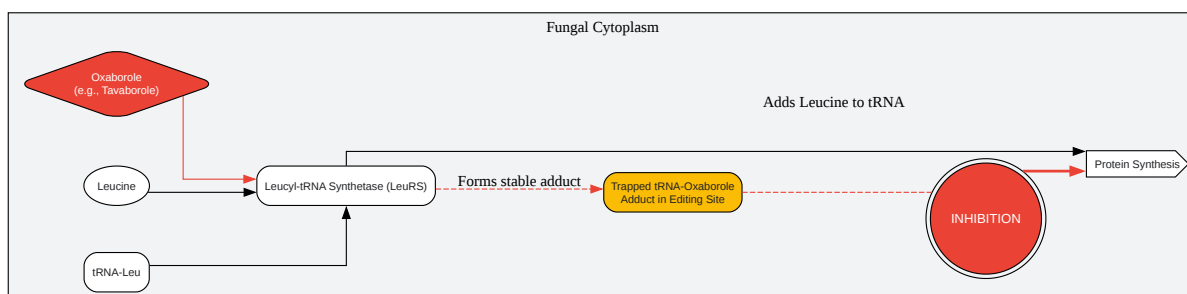
The protocols detailed herein are designed for researchers, scientists, and drug development professionals to reliably evaluate the in vitro activity of this compound class against relevant fungal pathogens. Methodologies are grounded in standards set forth by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[8][9][10][11]

Scientific Foundation: Mechanism of Action

Unlike azoles and polyenes, which target the fungal cell membrane's ergosterol pathway, oxaboroles inhibit protein synthesis.[1][6][12][13] This distinct mechanism makes them effective against a wide range of fungi and reduces the likelihood of cross-resistance with other antifungal classes.[14][15]

The specific target is the fungal leucyl-tRNA synthetase (LeuRS), an essential enzyme responsible for attaching the amino acid leucine to its corresponding transfer RNA (tRNA^{Leu}) during protein synthesis.[5][16][17] The oxaborole compound, through its boron atom, forms a stable adduct with the terminal adenosine of tRNA^{Leu} within the editing site of the LeuRS enzyme.[16] This adduct effectively traps the tRNA, preventing the catalytic cycle of the enzyme and halting the production of charged leucyl-tRNA^{Leu}. The subsequent cessation of protein synthesis leads to the arrest of fungal growth (fungistatic effect) and, at higher concentrations, cell death (fungicidal effect).[16][17]

Tavaborole exhibits a high degree of selectivity, with a greater than 1,000-fold higher affinity for the fungal LeuRS compared to its human counterpart, which provides a wide margin of safety.
[6]



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Caption: Mechanism of Oxaborole Antifungal Activity.

Application Protocol 1: Minimum Inhibitory Concentration (MIC) Determination

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.[18] This protocol adapts the CLSI M38-A2 standard for broth microdilution testing of filamentous fungi.[19][20]

Principle

A standardized fungal inoculum is challenged with serial twofold dilutions of the oxaborole compound in a 96-well microtiter plate. After a defined incubation period, the plates are read to determine the lowest drug concentration that inhibits fungal growth.[19]

Materials and Reagents

Reagent/Material	Specifications
4-aminobenzo[c]oxaborol-1(3H)-ol or Tavaborole	Analytical grade
Dimethyl Sulfoxide (DMSO)	ACS grade, sterile
RPMI-1640 Medium (with L-glutamine, without bicarbonate)	Powder or liquid, buffered with MOPS to pH 7.0
96-Well Microtiter Plates	Sterile, flat-bottom
Fungal Strains	e.g., <i>T. rubrum</i> (ATCC MYA-4438), <i>T. mentagrophytes</i> (ATCC MYA-4439)
Culture Media	Potato Dextrose Agar (PDA) or Sabouraud Dextrose Agar (SDA)
Spectrophotometer	Capable of reading at 530 nm
McFarland Standard	0.5 Standard
Sterile Saline	0.85% or 0.9% NaCl solution

Step-by-Step Methodology

Part A: Preparation of Fungal Inoculum

- Culture Revival: Subculture the fungal isolate onto a PDA or SDA plate and incubate at 30-35°C for 7-10 days until sporulation is evident.[\[19\]](#)
- Spore Suspension: Gently flood the surface of the mature culture with sterile saline. Scrape the surface with a sterile loop to dislodge the conidia.
- Standardization: Transfer the suspension to a sterile tube. Allow heavy particles to settle for 3-5 minutes.[\[19\]](#) Adjust the turbidity of the supernatant to match a 0.5 McFarland standard by adding sterile saline. This can be done visually or with a spectrophotometer (an absorbance of 0.09 to 0.13 at 530 nm).
- Working Inoculum: Dilute the standardized suspension 1:50 in RPMI-1640 medium to achieve a final target concentration of 0.4×10^4 to 5×10^4 CFU/mL.[\[19\]](#)

Part B: Preparation of Drug Dilution Plate

- **Stock Solution:** Prepare a stock solution of the oxaborole compound at 1600 µg/mL in 100% DMSO.[\[19\]](#)
- **Serial Dilutions:** In a separate 96-well "mother" plate, perform serial twofold dilutions of the drug in RPMI-1640 medium to create working solutions that are 2x the final desired concentrations (e.g., from 128 µg/mL down to 0.125 µg/mL).
- **Assay Plate Preparation:** Add 100 µL of the 2x drug dilutions to the corresponding wells of the final assay plate.
- **Controls:**
 - **Growth Control:** Add 100 µL of drug-free RPMI-1640 to at least one well.
 - **Sterility Control:** Add 200 µL of drug-free RPMI-1640 to at least one well (no inoculum will be added).

Part C: Inoculation and Incubation

- **Inoculation:** Add 100 µL of the working fungal inoculum to each well, except for the sterility control well. This brings the final volume to 200 µL and dilutes the drug concentrations to their final 1x values.
- **Incubation:** Seal the plate or place it in a humidified chamber to prevent evaporation. Incubate at 35°C for 96 hours for Trichophyton species.[\[19\]](#)

Reading and Interpreting Results

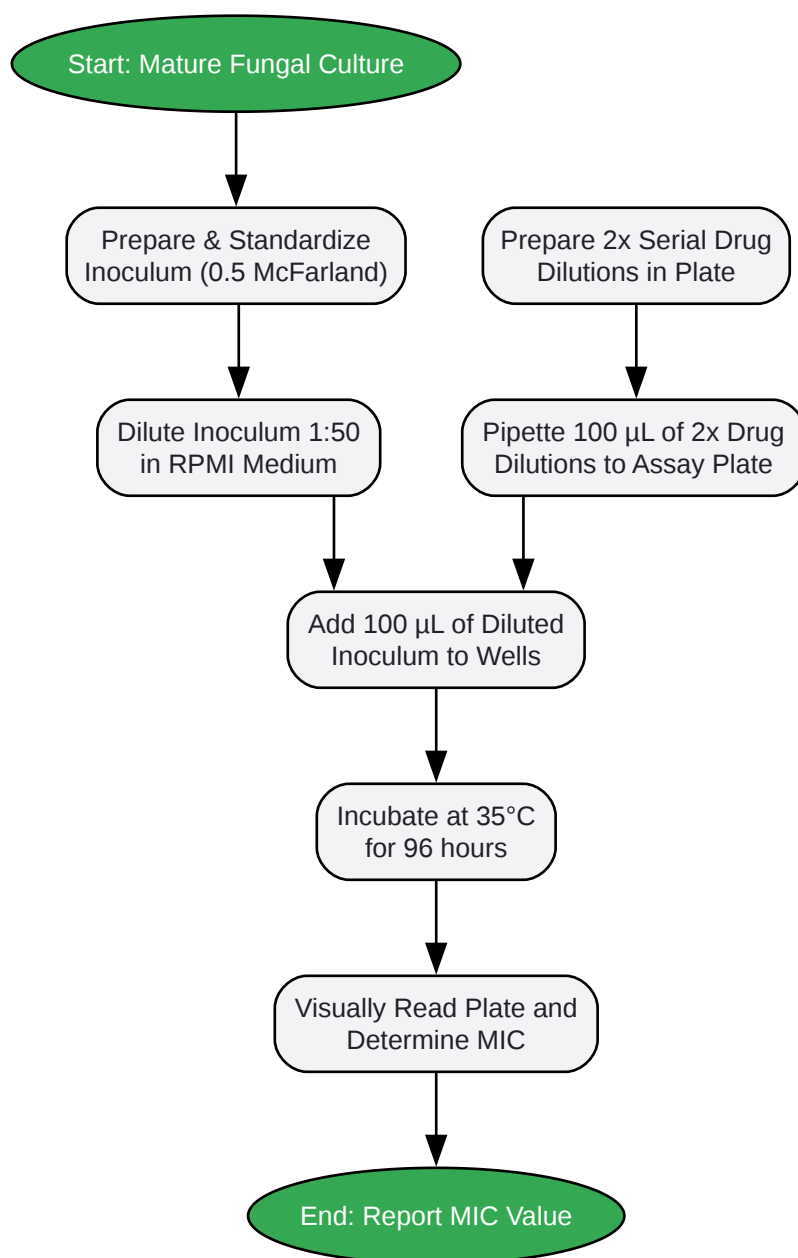
- **Visual Inspection:** After incubation, visually examine the wells. The sterility control should be clear, and the growth control should show distinct turbidity or a fungal mat.
- **MIC Determination:** The MIC is the lowest concentration of the oxaborole that shows no visible growth (or a significant reduction in growth, often ≥50% or ≥80% compared to the growth control, depending on the specific endpoint definition).

Expected MIC Values (Tavaborole)

The following data, compiled from regulatory filings and in vitro studies, provide a reference for expected results against common dermatophytes.[\[20\]](#)

Organism	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Trichophyton rubrum	4.0	8.0	1.0 - 8.0
Trichophyton mentagrophytes	4.0	8.0	4.0 - 8.0

MIC₅₀ and MIC₉₀ represent the concentrations required to inhibit 50% and 90% of the isolates tested, respectively.



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Caption: Workflow for Tavaborole MIC Determination.

Application Protocol 2: Time-Kill Curve Assay

Time-kill assays provide dynamic information about an antifungal agent's activity over time, helping to distinguish between fungistatic (inhibiting growth) and fungicidal (killing) effects.^[21]

Principle

A standardized fungal inoculum is exposed to several concentrations of the oxaborole compound (typically multiples of the MIC). At specified time points, aliquots are removed, serially diluted, and plated to determine the number of viable colony-forming units (CFU/mL). A plot of $\log_{10}$ CFU/mL versus time illustrates the rate and extent of fungal killing.[21][22]

Materials and Reagents

In addition to the materials listed in Section 3.2, you will need:

- Sterile glass or polypropylene tubes for the assay
- Sterile microcentrifuge tubes for dilutions
- Agar plates (PDA or SDA) for colony counting

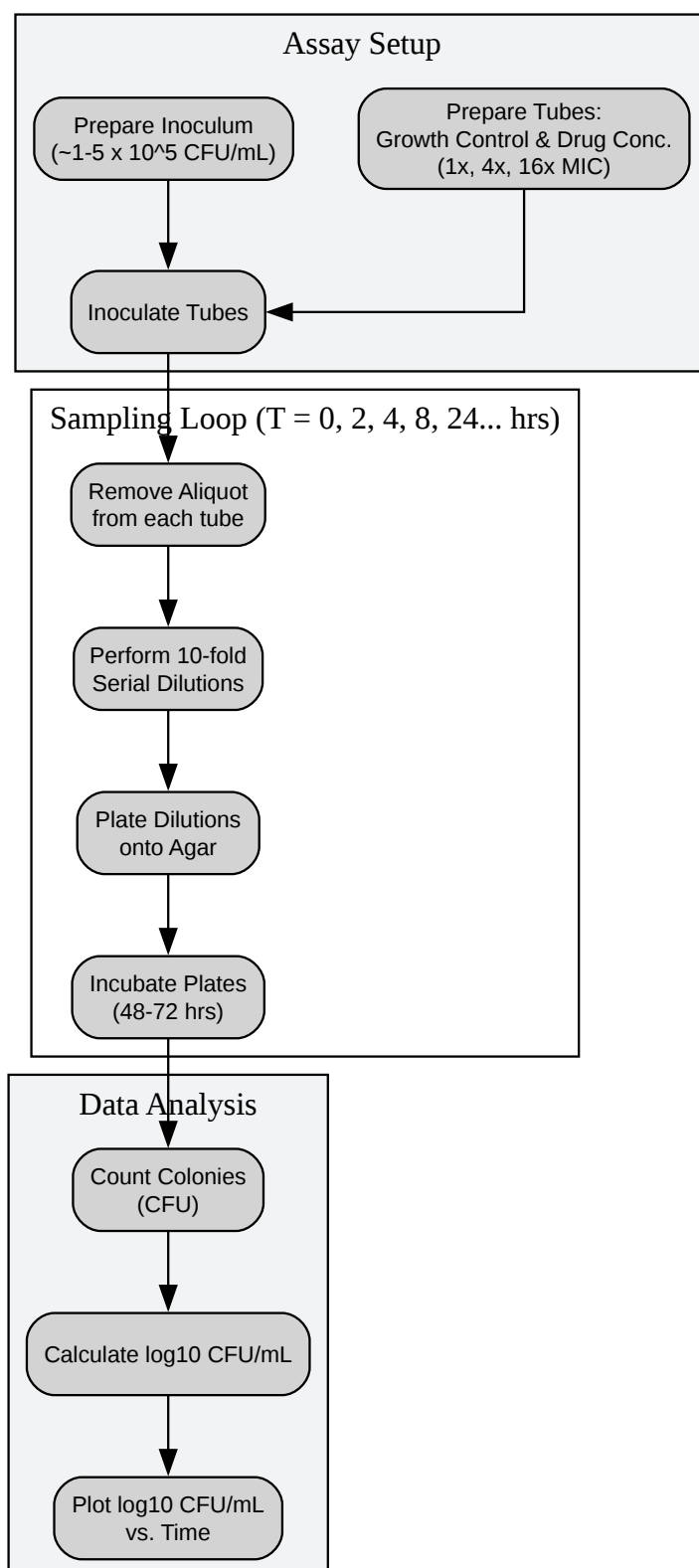
Step-by-Step Methodology

- Inoculum Preparation: Prepare a standardized fungal inoculum as described in Section 3.3 (Part A), but adjust the final working suspension in RPMI-1640 to approximately $1-5 \times 10^5$ CFU/mL.[21][23]
- Assay Setup:
 - Label sterile tubes for each test condition: Growth Control (no drug), and various drug concentrations (e.g., 1x MIC, 4x MIC, 16x MIC).
 - Prepare the drug concentrations in a sufficient volume of RPMI-1640 (e.g., 10 mL per tube).
- Inoculation: Inoculate each tube (except a sterility control) with the fungal suspension to achieve the target starting density of $1-5 \times 10^5$ CFU/mL. Vortex gently to mix.
- Time Zero (T_0) Sampling: Immediately after inoculation, remove an aliquot (e.g., 100 μ L) from each tube.
- Serial Dilution and Plating:
 - Perform a tenfold serial dilution of the aliquot in sterile saline.

- Plate 100 μL from appropriate dilutions (e.g., those expected to yield 30-300 colonies) onto SDA plates.
- Expert Tip: It is crucial to validate that the amount of drug carried over during plating does not inhibit growth on the agar. If carryover is a concern, techniques like membrane filtration may be necessary.[\[23\]](#)
- Incubation and Sampling: Incubate the assay tubes at 35°C, preferably with agitation.[\[23\]](#) Repeat the sampling and plating process (steps 4-5) at subsequent time points (e.g., 2, 4, 8, 12, 24, and 48 hours).
- Colony Counting: Incubate the SDA plates at 30-35°C for 48-72 hours, or until colonies are visible and countable. Count the colonies on plates containing 30-300 CFUs.
- Data Analysis:
 - Calculate the CFU/mL for each time point using the formula: $\text{CFU/mL} = (\text{Number of colonies} \times \text{Dilution factor}) / \text{Volume plated (mL)}$
 - Convert the CFU/mL values to $\log_{10}$ CFU/mL.
 - Plot the mean $\log_{10}$ CFU/mL against time (hours) for each concentration.

Interpreting Results

- Fungistatic Activity: The drug prevents an increase in CFU/mL compared to the growth control, but there is no significant reduction ($<3\text{-}\log_{10}$) from the initial inoculum.
- Fungicidal Activity: Defined as a $\geq 3\text{-}\log_{10}$ (99.9%) reduction in CFU/mL from the starting inoculum.[\[24\]](#)



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Caption: Experimental Workflow for a Time-Kill Curve Assay.

References

- National Center for Biotechnology Information (2024). Tavaborole. PubChem Compound Summary for CID 11499245. Available at: [\[Link\]](#)
- GlobalRx (n.d.). Clinical Profile of Tavaborole 5% Topical Solution. Available at: [\[Link\]](#)
- Del Rosso, J. Q., & Kircik, L. (2015). Spotlight on tavaborole for the treatment of onychomycosis. *Clinical, Cosmetic and Investigational Dermatology*, 9, 6185. Available at: [\[Link\]](#)
- Gupta, A. K., & Versteeg, S. G. (2015). An upcoming drug for onychomycosis: Tavaborole. *Journal of Cutaneous and Aesthetic Surgery*, 8(2), 79. Available at: [\[Link\]](#)
- Clinical and Laboratory Standards Institute (2022). M27M44S | Performance Standards for Antifungal Susceptibility Testing of Yeasts. CLSI. Available at: [\[Link\]](#)
- Wikipedia (n.d.). Tavaborole. Available at: [\[Link\]](#)
- Clinical and Laboratory Standards Institute (2020). M60 | Performance Standards for Antifungal Susceptibility Testing of Yeasts, 2nd Edition. CLSI. Available at: [\[Link\]](#)
- Clinical and Laboratory Standards Institute (2022). New Antifungal Document Editions. CLSI News. Available at: [\[Link\]](#)
- ResearchGate (n.d.). Antifungal Susceptibility Testing: Clinical Laboratory and Standards Institute (CLSI) Methods. Available at: [\[Link\]](#)
- Klepser, M. E., et al. (1998). Influence of Test Conditions on Antifungal Time-Kill Curve Results: Proposal for Standardized Methods. *Antimicrobial Agents and Chemotherapy*, 42(5), 1207-1212. Available at: [\[Link\]](#)
- Clinical and Laboratory Standards Institute (n.d.). Antimicrobial Susceptibility Testing. CLSI Area of Focus. Available at: [\[Link\]](#)
- European Committee on Antimicrobial Susceptibility Testing (n.d.). Fungi (AFST). EUCAST. Available at: [\[Link\]](#)

- Ghelardi, E., et al. (2021). In Vitro Resistance and Evolution of Resistance to Tavaborole in *Trichophyton rubrum*. *Antimicrobial Agents and Chemotherapy*, 65(4), e02324-20. Available at: [\[Link\]](#)
- Ghelardi, E., et al. (2021). In Vitro Resistance and Evolution of Resistance to Tavaborole in *Trichophyton rubrum*. National Institutes of Health. Available at: [\[Link\]](#)
- Wieder, A. M., & Patterson, T. F. (2020). Antifungal Susceptibility Testing: Current Approaches. *Clinical Microbiology Reviews*, 33(3), e00069-19. Available at: [\[Link\]](#)
- European Committee on Antimicrobial Susceptibility Testing (n.d.). Antifungal Susceptibility Testing (AFST). EUCAST. Available at: [\[Link\]](#)
- Ghelardi, E., et al. (2021). In Vitro Resistance and Evolution of Resistance to Tavaborole in *Trichophyton rubrum*. PubMed. Available at: [\[Link\]](#)
- Berkow, E. L., & Lockhart, S. R. (2020). A Practical Guide to Antifungal Susceptibility Testing. *Journal of Fungi*, 6(4), 233. Available at: [\[Link\]](#)
- Gupta, A. K., & Daigle, D. (2014). Tavaborole (AN-2690) for the treatment of onychomycosis of the toenail in adults. *Expert Review of Anti-infective Therapy*, 12(7), 735-742. Available at: [\[Link\]](#)
- Cuenca-Estrella, M., et al. (2006). Antifungal susceptibility testing in *Aspergillus* spp. according to EUCAST methodology. *Medical Mycology*, 44(S1), 319-325. Available at: [\[Link\]](#)
- ResearchGate (n.d.). Proposed method for standardized performance of antifungal time-kill testing of yeasts. Available at: [\[Link\]](#)
- Ghelardi, E., et al. (2021). In Vitro Resistance and Evolution of Resistance to Tavaborole in *Trichophyton rubrum*. *Antimicrobial Agents and Chemotherapy*, 65(4). Available at: [\[Link\]](#)
- U.S. Food and Drug Administration (2014). Microbiology Review for Tavaborole. [Accessdata.fda.gov](#). Available at: [\[Link\]](#)
- Al-Hatmi, A. M. S., et al. (2021). Time-Kill Kinetics and In Vitro Antifungal Susceptibility of Non-fumigatus *Aspergillus* Species Isolated from Patients with Ocular Mycoses. *Journal of*

Fungi, 7(10), 841. Available at: [\[Link\]](#)

- Coronado, D., et al. (2007). In Vitro penetration of a novel oxaborole antifungal (AN2690) into the human nail plate. Journal of Dermatological Treatment, 18(5), 282-286. Available at: [\[Link\]](#)
- Hui, X., et al. (2007). AN-2690, a Novel Antifungal for the Topical Treatment of Onychomycosis. Current Opinion in Investigational Drugs, 8(8), 662-668. Available at: [\[Link\]](#)
- Agyare, C., et al. (2021). Antimicrobial Activities and Time-Kill Kinetics of Extracts of Selected Ghanaian Mushrooms. BioMed Research International, 2021, 5598501. Available at: [\[Link\]](#)
- Petrikkos, G., & Skiada, A. (2007). The Mechanistic Targets of Antifungal Agents: An Overview. Current Pharmaceutical Design, 13(35), 3615-3627. Available at: [\[Link\]](#)
- Bennett, A. C. (2025). Mechanisms of action in antifungal drugs. Research Starters. Available at: [\[Link\]](#)
- ResearchGate (n.d.). Minimum Inhibitory Concentration (MIC) Assay for Antifungal Drugs. Available at: [\[Link\]](#)
- BMG LABTECH (2024). The minimum inhibitory concentration of antibiotics. Available at: [\[Link\]](#)
- Ghannoum, M. A., & Rice, L. B. (1999). Antifungal Agents: Mode of Action, Mechanisms of Resistance, and Correlation of These Mechanisms with Bacterial Resistance. Clinical Microbiology Reviews, 12(4), 501-517. Available at: [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research (2018). UV-Spectrometric Method Development and Validation of Tavaborole. Available at: [\[Link\]](#)
- Cank, T. B., et al. (2022). Inhibiting C-4 Methyl Sterol Oxidase with Novel Diazaborines to Target Fungal Plant Pathogens. ACS Chemical Biology, 17(6), 1435-1444. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (n.d.). Antifungal Agents. Medical Microbiology, 4th edition. Available at: [\[Link\]](#)

- Odds, F. C., Brown, A. J., & Gow, N. A. (2003). Antifungal agents: mechanisms of action. Trends in Microbiology, 11(6), 272-279. Available at: [\[Link\]](#)
- MDPI (2022). Synthesis and Antifungal Activity of Fmoc-Protected 1,2,4-Triazolyl- α -Amino Acids and Their Dipeptides Against Aspergillus Species. Available at: [\[Link\]](#)

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Sources

- 1. The Mechanistic Targets of Antifungal Agents: An Overview - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Antifungal Agents: Mode of Action, Mechanisms of Resistance, and Correlation of These Mechanisms with Bacterial Resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 3. Tavaborole (AN-2690) for the treatment of onychomycosis of the toenail in adults - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. An upcoming drug for onychomycosis: Tavaborole - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 5. Articles [globalrx.com]
- 6. Spotlight on tavaborole for the treatment of onychomycosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. In Vitro penetration of a novel oxaborole antifungal (AN2690) into the human nail plate [pubmed.ncbi.nlm.nih.gov]
- 8. M27M44S | Performance Standards for Antifungal Susceptibility Testing of Yeasts [clsi.org]
- 9. Antifungal Susceptibility Testing: Clinical Laboratory and Standards Institute (CLSI) Methods | Semantic Scholar [semanticscholar.org]
- 10. EUCAST: Fungi (AFST) [eucast.org]
- 11. EUCAST: Antifungal Susceptibility Testing (AFST) [eucast.org]
- 12. Mechanisms of action in antifungal drugs | Research Starters | EBSCO Research [ebsco.com]
- 13. Antifungal Agents - Medical Microbiology - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. journals.asm.org [journals.asm.org]

- 15. In Vitro Resistance and Evolution of Resistance to Tavaborole in *Trichophyton rubrum* - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Tavaborole | C₇H₆BF₂O₂ | CID 11499245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. Tavaborole - Wikipedia [en.wikipedia.org]
- 18. bmglabtech.com [bmglabtech.com]
- 19. pdf.benchchem.com [pdf.benchchem.com]
- 20. accessdata.fda.gov [accessdata.fda.gov]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. Antimicrobial Activities and Time-Kill Kinetics of Extracts of Selected Ghanaian Mushrooms - PMC [pmc.ncbi.nlm.nih.gov]
- 23. journals.asm.org [journals.asm.org]
- 24. researchgate.net [researchgate.net]
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